

# 2-Methyl-4-phenyl-1-butene chemical properties

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## Compound of Interest

Compound Name: 2-Methyl-4-phenyl-1-butene

Cat. No.: B12996274

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An In-depth Technical Guide to **2-Methyl-4-phenyl-1-butene**

## Introduction

**2-Methyl-4-phenyl-1-butene** is an organic compound featuring both an aromatic phenyl group and a terminal alkene functional group. This unique combination of a sterically hindered, nucleophilic double bond and a stable aromatic ring makes it a molecule of interest for researchers in organic synthesis, polymer science, and materials chemistry. Its structure suggests potential as a monomer for specialty polymers and as a versatile intermediate for the synthesis of more complex molecules. This guide provides a comprehensive overview of its chemical and physical properties, spectroscopic signature, potential synthetic routes, reactivity, and safety considerations, synthesized from available technical data to support professionals in research and drug development.

## Chemical Identity and Physical Properties

**2-Methyl-4-phenyl-1-butene**, also known by its IUPAC name (3-methylbut-3-en-1-yl)benzene, is a substituted alkene.<sup>[1]</sup> Its core structure consists of a four-carbon butene chain with a methyl group at the second position and a phenyl group at the fourth position.

Below is a diagram illustrating the chemical structure of **2-Methyl-4-phenyl-1-butene**.

Caption: Chemical structure of **2-Methyl-4-phenyl-1-butene**.

The key physicochemical properties of **2-Methyl-4-phenyl-1-butene** are summarized in the table below for easy reference.

Property	Value	Source
IUPAC Name	(3-methylbut-3-en-1-yl)benzene	<a href="#">[1]</a>
CAS Number	6683-51-8	<a href="#">[1]</a>
Molecular Formula	C <sub>11</sub> H <sub>14</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	146.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	205 °C	<a href="#">[4]</a>

## Spectroscopic Profile

Spectroscopic data is crucial for the unambiguous identification and characterization of **2-Methyl-4-phenyl-1-butene**. Publicly available spectral data provides the following insights.[\[5\]](#)

- <sup>1</sup>H NMR: The proton NMR spectrum is expected to show characteristic signals for the vinyl protons of the terminal alkene (~4.7 ppm), the benzylic and allylic protons (in the ~2.0-2.8 ppm range), the methyl protons (~1.7 ppm), and the aromatic protons of the phenyl group (~7.1-7.3 ppm).[\[1\]](#)[\[5\]](#)
- <sup>13</sup>C NMR: The carbon NMR spectrum will display distinct peaks for the sp<sup>2</sup> carbons of the double bond and the aromatic ring, as well as the sp<sup>3</sup> carbons of the methylene and methyl groups.[\[1\]](#)[\[5\]](#)
- Infrared (IR) Spectroscopy: The IR spectrum will exhibit characteristic absorption bands for C-H stretching of the alkene and aromatic ring (above 3000 cm<sup>-1</sup>), C=C stretching of the alkene (~1650 cm<sup>-1</sup>) and aromatic ring (~1600 and 1450 cm<sup>-1</sup>), and C-H bending vibrations.[\[5\]](#)[\[6\]](#)
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak (M<sup>+</sup>) corresponding to its molecular weight.[\[5\]](#)[\[7\]](#) Common fragmentation patterns would likely involve the loss of a methyl group or cleavage at the benzylic position, leading to a stable tropyl cation fragment.

The diagram below illustrates the distinct chemical environments within the molecule, which correspond to the signals observed in NMR spectroscopy.

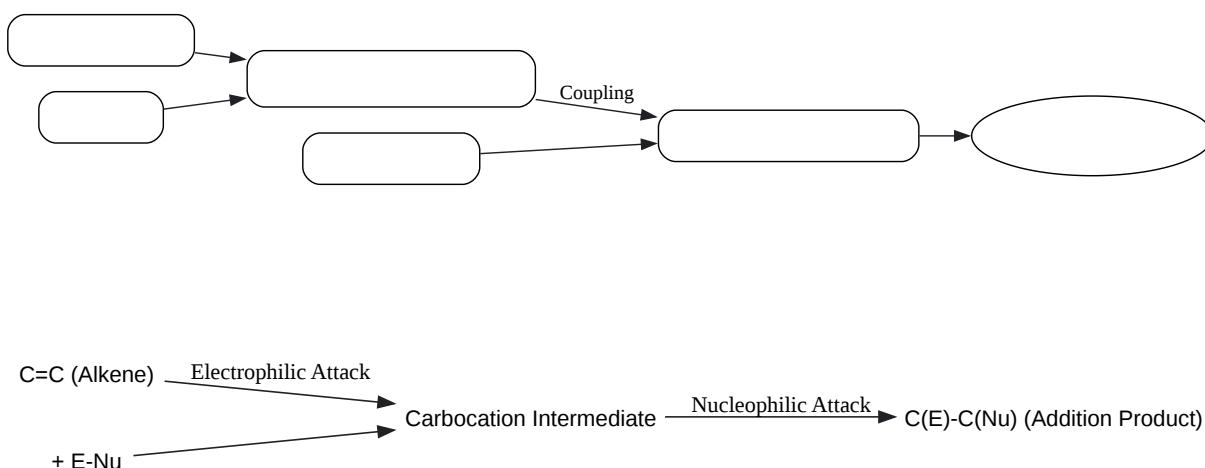
Caption: Key proton environments in **2-Methyl-4-phenyl-1-butene**.

## Synthesis and Reactivity

### Synthesis

While specific, detailed laboratory preparations for **2-Methyl-4-phenyl-1-butene** are not widely published, a plausible and industrially relevant synthetic approach can be inferred from related processes, such as the synthesis of other phenylbutenes.<sup>[8]</sup> A common method involves the coupling of an organometallic reagent with a suitable halide. For instance, a Grignard reaction between a phenethyl magnesium halide and a methallyl halide would yield the target compound.

The proposed workflow for this synthesis is outlined below.



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Caption: General mechanism of electrophilic addition.

## Potential Applications

Based on its chemical structure, **2-Methyl-4-phenyl-1-butene** is a promising candidate for several applications:

- **Polymer Science:** As a monomer, it can be used to synthesize polymers. The presence of the bulky phenyl group can impart desirable properties such as increased thermal stability, a higher glass transition temperature, and specific refractive indices to the resulting polymer. These materials could find use in advanced coatings and organic electronics. [9]\*
- **Chemical Synthesis:** The dual reactivity of the alkene and aromatic ring makes it a versatile intermediate. It can serve as a starting material for the synthesis of pharmaceuticals, agrochemicals, and other high-value specialty chemicals. Phenylbutenes, in general, are recognized as useful intermediates for these sectors. [8]\*
- **Fragrance and Flavor:** Structurally related phenyl-containing compounds are often used in the fragrance industry. While its specific odor profile is not detailed, it could be investigated for such applications. [10]

## Safety Profile

A specific Safety Data Sheet (SDS) for **2-Methyl-4-phenyl-1-butene** is not readily available. Therefore, a risk assessment must be conducted based on data from structurally similar compounds.

- **4-Phenyl-1-butene:** This related compound is classified as causing skin irritation and being toxic to aquatic life with long-lasting effects. [11]\*
- **2-Methyl-1-butene:** This compound is an extremely flammable liquid and vapor. It is generally advised to keep it away from heat, sparks, open flames, and hot surfaces. [12][13]
- **General Precautions (Inferred):** Given the presence of a hydrocarbon backbone and a terminal alkene, **2-Methyl-4-phenyl-1-butene** should be handled with the following precautions:
- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety glasses, chemical-resistant gloves, and a lab coat. [14]
- **Avoid breathing vapors.**
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from sources of ignition.
- **Fire:** The compound is likely flammable. Use appropriate fire extinguishers (e.g., dry chemical, CO<sub>2</sub>).

Disclaimer: This safety information is based on analogous compounds and is for guidance only. Always consult a substance-specific SDS and perform a thorough risk assessment before handling **2-Methyl-4-phenyl-1-butene**.

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- To cite this document: BenchChem. [2-Methyl-4-phenyl-1-butene chemical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12996274#2-methyl-4-phenyl-1-butene-chemical-properties]

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